

# L-690330 Hydrate: A Comprehensive Technical Guide to Species-Specific IMPase Sensitivity

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## Compound of Interest

Compound Name: L-690330 hydrate

Cat. No.: B10824265

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This technical guide provides an in-depth analysis of the species-specific sensitivity of inositol monophosphatase (IMPase) to the inhibitor **L-690330 hydrate**. L-690330 is a potent, competitive inhibitor of IMPase, a key enzyme in the phosphoinositide signaling pathway.<sup>[1][2]</sup> Understanding the differential inhibition of IMPase across various species is crucial for the preclinical evaluation and translation of therapeutic strategies targeting this pathway.

## Quantitative Analysis of L-690330 Inhibition on IMPase

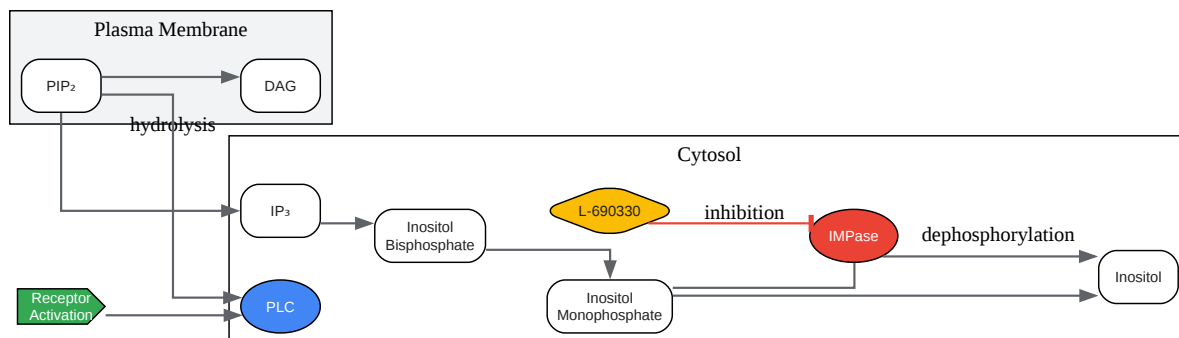
The inhibitory potency of L-690330 on IMPase has been evaluated across several species, revealing significant differences in sensitivity. The following table summarizes the available quantitative data for the inhibition constant ( $K_i$ ) and the half-maximal inhibitory concentration ( $IC_{50}$ ).

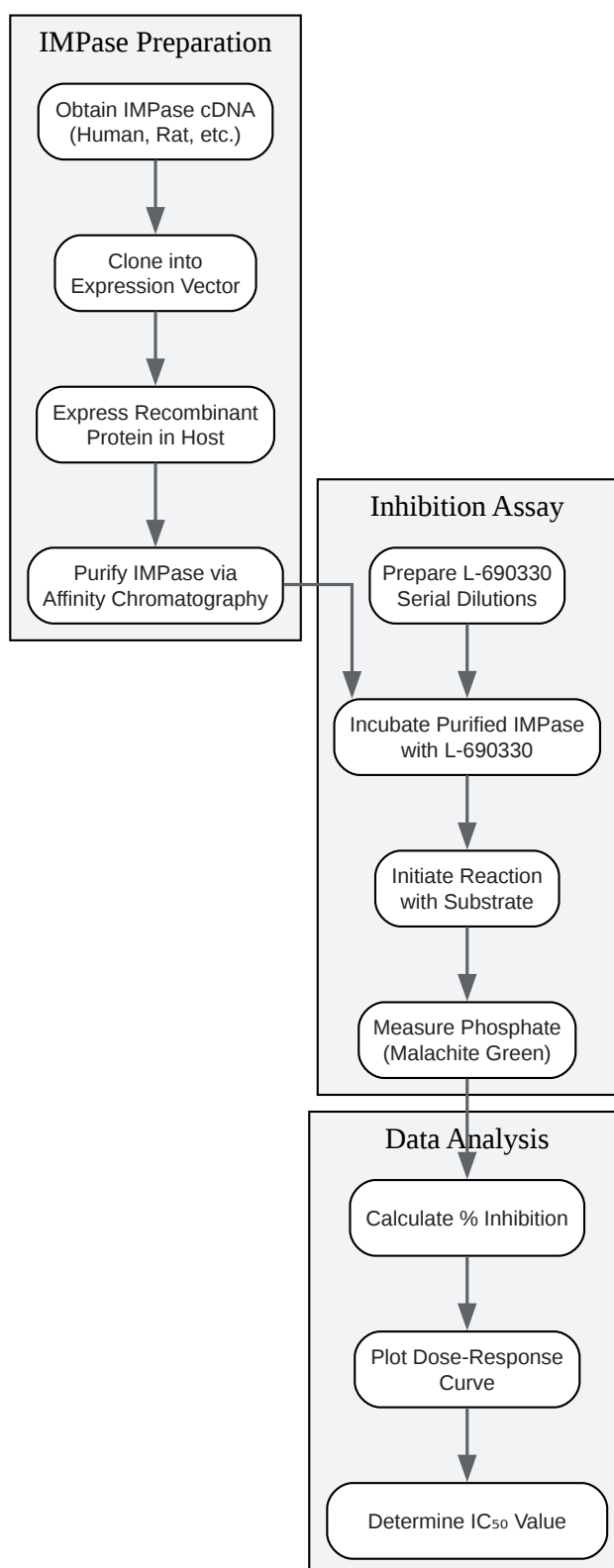
Species	Enzyme Source	Parameter	Value (μM)	Reference
Human	Recombinant	K <sub>i</sub>	0.27	[1]
Human	Frontal Cortex	K <sub>i</sub>	0.30	[1]
Human	Recombinant	IC <sub>50</sub>	0.22 ± 0.01	[1]
Bovine	Recombinant	K <sub>i</sub>	0.19	
Bovine	Frontal Cortex	K <sub>i</sub>	0.42	
Mouse	Not Specified	K <sub>i</sub>	~2.0 (estimated) <sup>1</sup>	
Rat	Not Specified	K <sub>i</sub>	~2.0 (estimated) <sup>1</sup>	

<sup>1</sup>Estimated based on the report that human and bovine IMPase are approximately 10-fold more sensitive to L-690330 than mouse and rat IMPase.

## Inositol Signaling Pathway and L-690330 Inhibition

The phosphoinositide (PI) signaling pathway is a crucial cellular communication system. L-690330 exerts its effect by inhibiting inositol monophosphatase (IMPase), which is responsible for the final step in the recycling of inositol, a critical component of PI signaling.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. In vitro and in vivo inhibition of inositol monophosphatase by the bisphosphonate L-690,330 - PubMed [pubmed.ncbi.nlm.nih.gov]
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